

# Essential Safety and Logistics for Handling Homovanillic Acid

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## Compound of Interest

Compound Name: Homovanillic Acid

Cat. No.: B1673402

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Homovanillic Acid**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Hazard Summary: **Homovanillic Acid** is considered a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2] It is important to avoid all personal contact, including inhalation.[3]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>4</sub>
Molecular Weight	182.18 g/mol [1][4]
Appearance	White crystalline powder[3] or light brown solid
Melting Point	141 - 145 °C (285.8 - 293 °F)[4]
Solubility	Soluble in water and benzene[3]

## Operational Plan for Handling Homovanillic Acid

This step-by-step guide outlines the necessary precautions and procedures for the safe handling of **Homovanillic Acid** in a laboratory setting.

### 1. Pre-Handling Preparations:

- Engineering Controls: All handling of **Homovanillic Acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3][5] An eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE is correctly donned.

PPE Category	Recommendation
Hand Protection	Wear protective gloves.[4][6]
Eye and Face Protection	Use chemical safety goggles or glasses.[3][6]
Skin and Body Protection	Wear a lab coat or suitable protective clothing to prevent skin contact.[3][4]
Respiratory Protection	For large quantities, in case of inadequate ventilation, or when generating dust, use a NIOSH/MSHA approved respirator.[3][4]

### 2. Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling.[1][3]
- Do not eat, drink, or smoke when using this product.[3]
- Keep containers securely sealed when not in use.[3]
- Avoid contact with incompatible materials such as oxidizing agents.[3]

### 3. First Aid Measures:

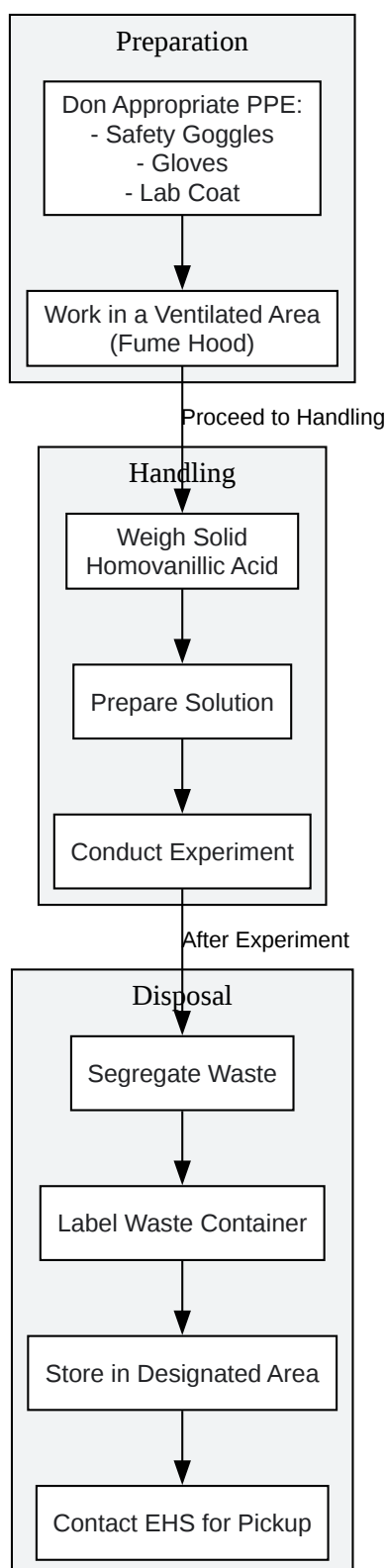
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [6]
Skin Contact	Immediately wash with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[1][6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][6]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6]

## Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[3]

- Waste Segregation and Labeling: Do not mix **Homovanillic Acid** waste with other chemical waste unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[5] Store waste in a clearly labeled, sealed, and compatible container. The label should include the full chemical name, quantity, and date.[5]
- Disposal Method: The primary and recommended method for the disposal of **Homovanillic Acid** is through your institution's EHS department or a licensed hazardous waste disposal company.[5] Do not discharge into sewers or waterways.[3]

## Experimental Workflow



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Caption: Workflow for safe handling and disposal of **Homovanillic Acid**.

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